

# Physicochemical Properties of Bromacil, Lithium Salt: A Technical Guide

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## Compound of Interest

Compound Name: *Bromacil, lithium salt*

Cat. No.: *B13420749*

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This technical guide provides a comprehensive overview of the known physicochemical properties of **Bromacil, lithium salt** (CAS Number: 53404-19-6). Due to its nature as a salt that readily dissociates in aqueous environments, this document also includes relevant data for the parent compound, Bromacil (CAS Number: 314-40-9), to provide a more complete understanding of its behavior.<sup>[1][2]</sup>

## Chemical Identity and Structure

**Bromacil, lithium salt**, is the lithium salt of Bromacil, a substituted uracil herbicide.<sup>[3]</sup> It is a crystalline solid used in various herbicide formulations.<sup>[4][5][6]</sup>

Identifier	Value	Source
Chemical Name	5-bromo-3-sec-butyl-6-methylpyrimidine-2,4(1H,3H)-dione, lithium salt	[4]
CAS Number	53404-19-6	[4]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> BrLiN <sub>2</sub> O <sub>2</sub>	[4]
Molecular Weight	267.1 g/mol	[4]
Canonical SMILES	[Li+].CCC(C)N1C(=O)C(=C([N-]C1=O)C)Br	[4]
InChIKey	VIMSQXDDXJYTLW-UHFFFAOYSA-M	[7]

## Physicochemical Properties

The following tables summarize the key physicochemical properties of **Bromacil, lithium salt**, and its parent compound, Bromacil. It is important to note that in aqueous solutions, the properties of the dissociated Bromacil anion will be predominant.[1][2]

### Properties of Bromacil, lithium salt

Property	Value	Remarks	Source
Physical State	Crystalline solid	Light tan solid at room temperature.	[2][5][6]
Boiling Point	325°C at 760 mmHg	Data from a safety data sheet; may require verification.	[5]
Melting Point	No data available	[5]	
Solubility	Soluble in water	Dissociates into bromacil and lithium ions in aqueous solutions.	

## Properties of Bromacil (Parent Compound)

Property	Value	Remarks	Source
Molecular Weight	261.12 g/mol	[8]	
Melting Point	158-159 °C (316-318 °F)	[8]	
Boiling Point	Sublimes	[8]	
Water Solubility	815 mg/L at 25°C	[1]	
pKa	9.30	Indicates partial existence in anion form in the environment.	[8]
LogP (Octanol-Water Partition Coefficient)	2.11	[8]	
Vapor Pressure	$3.1 \times 10^{-7}$ Torr at 25°C	[1]	
Henry's Law Constant	$1.3 \times 10^{-10}$ atm-m <sup>3</sup> /mol	Volatilization from moist soil or water is not expected to be significant.	[8]
Soil Adsorption Coefficient (Koc)	41.1	Represents the mean Koc of seven soils.	[1]

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Bromacil, lithium salt**, are not readily available in the public domain. However, standard methodologies for these measurements are well-established.

### Determination of Melting Point

The melting point of a crystalline solid can be determined using a melting point apparatus. A small amount of the finely powdered sample is packed into a capillary tube and heated at a

controlled rate. The temperature range over which the substance melts is recorded as the melting point.

## Determination of Boiling Point

For substances that do not decompose at high temperatures, the boiling point can be determined by distillation. The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point. For substances that sublime, like Bromacil, this property is not applicable.

## Determination of Water Solubility

The shake-flask method is a common technique for determining water solubility. A known amount of the substance is added to a known volume of water in a flask. The flask is then agitated at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the aqueous phase is then measured, typically by a chromatographic method like HPLC.

## Determination of pKa

The pKa can be determined by potentiometric titration. A solution of the compound is titrated with a standard solution of a strong acid or base. The pH of the solution is measured after each addition of the titrant, and the pKa is determined from the resulting titration curve.

## Determination of Octanol-Water Partition Coefficient (LogP)

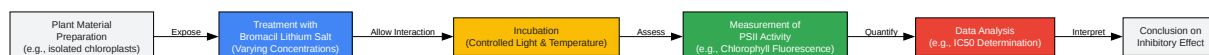
The octanol-water partition coefficient is a measure of a compound's lipophilicity and is often determined using the shake-flask method.<sup>[9]</sup> A solution of the compound is prepared in a mixture of octanol and water. After thorough mixing and separation of the two phases, the concentration of the compound in each phase is measured. The LogP is the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.<sup>[9]</sup>

## Mode of Action and Visualization

Bromacil is a herbicide that acts by inhibiting photosynthesis in plants.<sup>[3]</sup> Specifically, it blocks the electron transport chain in Photosystem II (PSII).

## Experimental Workflow for Assessing Photosystem II Inhibition

The following diagram illustrates a generalized workflow for an experiment designed to assess the inhibitory effect of Bromacil on Photosystem II.

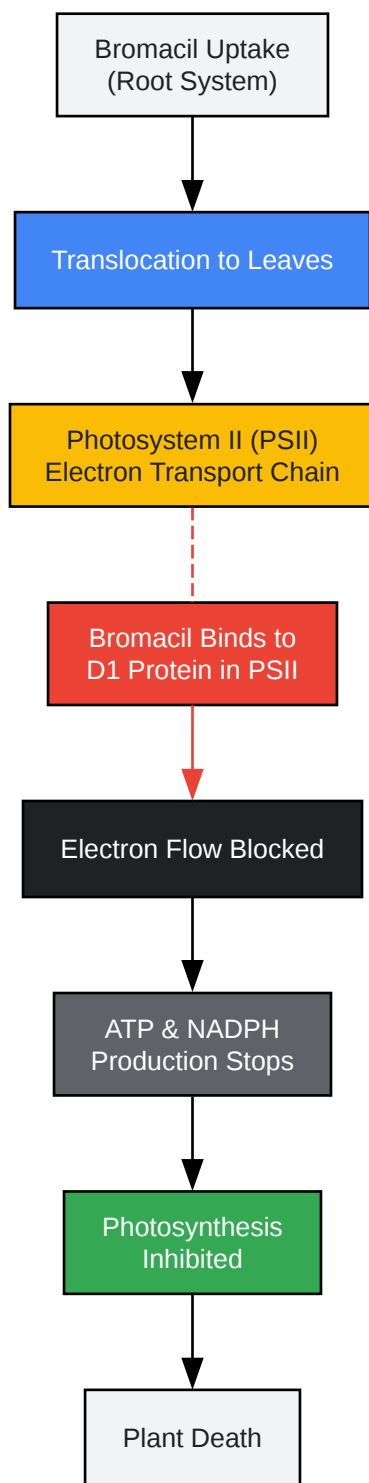


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Workflow for PSII Inhibition Assay.

## Signaling Pathway of Bromacil's Herbicidal Action

The diagram below illustrates the simplified pathway of how Bromacil inhibits photosynthesis at the molecular level.



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Bromacil's Mode of Action Pathway.

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